

# EPZ004777 Hydrochloride: In Vitro Application Notes and Protocols

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## Compound of Interest

Compound Name: EPZ004777 hydrochloride

Cat. No.: B1139216

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## Abstract

**EPZ004777 hydrochloride** is a potent and highly selective small-molecule inhibitor of the histone methyltransferase DOT1L (Disruptor of Telomeric Silencing 1-Like).[1][2][3] This document provides detailed application notes and protocols for the in vitro use of EPZ004777, focusing on its mechanism of action, key experimental procedures, and data interpretation. These guidelines are intended to assist researchers in effectively utilizing this compound for studies in epigenetics and cancer biology, particularly in the context of MLL-rearranged leukemias.[1][4]

## Mechanism of Action

EPZ004777 functions as a competitive inhibitor of S-adenosylmethionine (SAM), the methyl donor for histone methyltransferases.[1][4] It specifically binds to the SAM-binding pocket of DOT1L, thereby preventing the methylation of histone H3 at lysine 79 (H3K79).[1] In MLL-rearranged leukemias, the aberrant recruitment of DOT1L by MLL fusion proteins leads to hypermethylation of H3K79 at target genes, such as HOXA9 and MEIS1, driving leukemogenesis.[1][5] Inhibition of DOT1L by EPZ004777 reverses this hypermethylation,

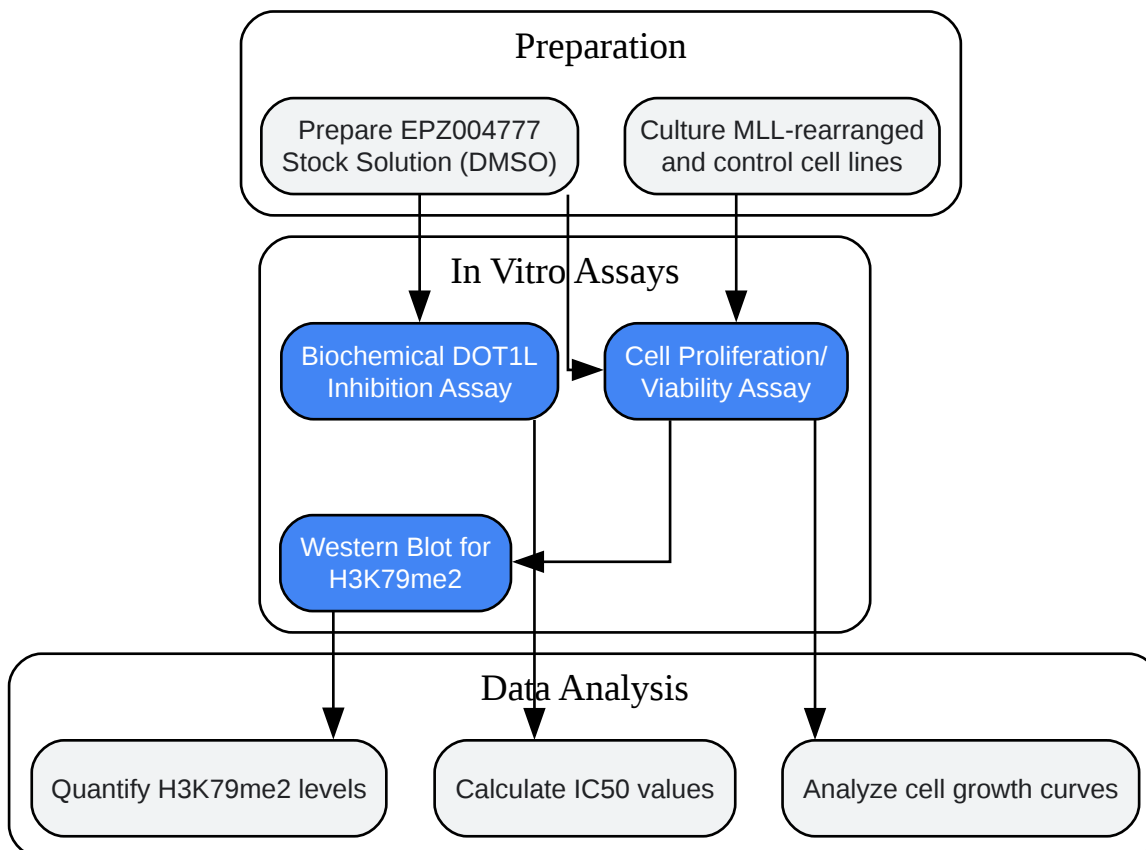
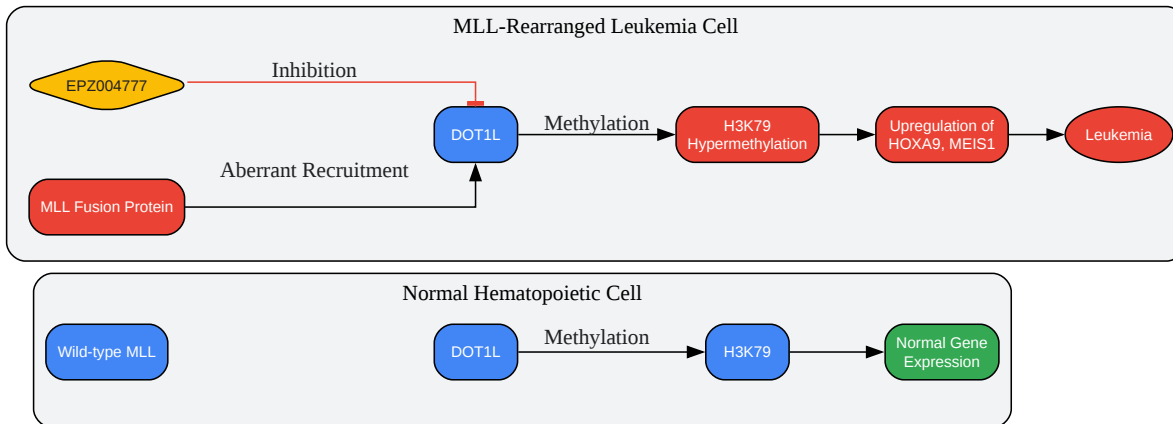
leading to the downregulation of these oncogenic genes, cell cycle arrest, differentiation, and ultimately apoptosis in MLL-rearranged cancer cells.[1][2][4]

## Data Presentation

### In Vitro Activity of EPZ004777

Assay Type	Cell Line	Translocation	IC50	Reference
Biochemical Assay	-	-	0.4 nM	[2][3][6]
Antiproliferative Assay	MOLM-13	MLL-AF9	0.004 $\mu$ M	[2]
Antiproliferative Assay	MV4-11	MLL-AF4	-	[2]
Cytotoxicity Assay	HL-60	-	> 10 $\mu$ M	[3]
Cytotoxicity Assay	697	-	> 10 $\mu$ M	[3]

## Signaling Pathway and Experimental Workflow



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## References

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